

An In-Depth Technical Guide to 5-Hydroxynicotinohydrazide: Synthesis, Properties, and Potential Applications

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Compound of Interest

Compound Name: 5-Hydroxynicotinohydrazide

CAS No.: 112193-39-2

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This guide provides a comprehensive technical overview of **5-Hydroxynicotinohydrazide**, a pyridine-based heterocyclic compound. While direct research on this specific molecule is limited, this document synthesizes established chemical principles and data from closely related nicotinohydrazide derivatives to offer a robust framework for its study and potential applications. We will delve into its historical context within the broader family of nicotinic acid derivatives, propose detailed synthetic routes, and explore its putative biological activities based on analogous structures. This guide is intended for researchers, scientists, and professionals in drug development who are interested in the exploration of novel heterocyclic scaffolds.

Introduction and Historical Context

Nicotinic acid (niacin or vitamin B3) and its derivatives have long been a cornerstone in medicinal chemistry and biochemistry. The hydrazide derivative of nicotinic acid, nicotinohydrazide, and its isomer, isoniazid, are particularly notable for their profound impact on the treatment of tuberculosis. The core pyridine ring and the reactive hydrazide functional

group have served as versatile synthons for the creation of a vast library of compounds with a wide spectrum of biological activities.

While the history of **5-Hydroxynicotinohydrazide** itself is not well-documented in the scientific literature, its conceptual origin lies at the intersection of nicotinic acid chemistry and the study of hydrazide derivatives. The introduction of a hydroxyl group at the 5-position of the pyridine ring is a common strategy in medicinal chemistry to modulate the electronic properties, solubility, and metabolic stability of a molecule, as well as to introduce a potential point for further functionalization or interaction with biological targets. It is therefore a logical, yet underexplored, analogue in the vast family of nicotinic acid derivatives.

Synthesis and Purification

The synthesis of **5-Hydroxynicotinohydrazide** can be logically approached as a two-step process starting from the commercially available 5-hydroxynicotinic acid. This process involves an initial esterification of the carboxylic acid, followed by hydrazinolysis of the resulting ester.

Step 1: Esterification of 5-Hydroxynicotinic Acid

The first step is the conversion of 5-hydroxynicotinic acid to its corresponding ester, typically a methyl or ethyl ester, to activate the carboxyl group for the subsequent reaction with hydrazine. A standard Fischer esterification is a suitable and well-established method.

Experimental Protocol: Synthesis of Methyl 5-Hydroxynicotinate

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, suspend 5-hydroxynicotinic acid (1 equivalent) in anhydrous methanol (10-20 volumes).
- **Catalyst Addition:** Carefully add a catalytic amount of a strong acid, such as concentrated sulfuric acid (H_2SO_4) or thionyl chloride (SOCl_2), to the suspension.
- **Reflux:** Heat the reaction mixture to reflux and maintain for 4-6 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC) until the starting material is consumed.

- **Work-up:** After cooling to room temperature, neutralize the reaction mixture with a suitable base, such as a saturated solution of sodium bicarbonate (NaHCO_3).
- **Extraction:** Extract the aqueous layer with a suitable organic solvent, such as ethyl acetate or dichloromethane.
- **Purification:** Combine the organic layers, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel.

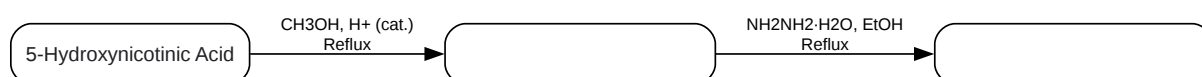
Step 2: Hydrazinolysis of Methyl 5-Hydroxynicotinate

The second step involves the reaction of the synthesized ester with hydrazine hydrate to form the desired **5-Hydroxynicotinohydrazide**. This is a nucleophilic acyl substitution reaction.^{[1][2]}

Experimental Protocol: Synthesis of **5-Hydroxynicotinohydrazide**

- **Reaction Setup:** Dissolve methyl 5-hydroxynicotinate (1 equivalent) in ethanol (10-15 volumes) in a round-bottom flask equipped with a reflux condenser and a magnetic stirrer.
- **Hydrazine Addition:** Add an excess of hydrazine hydrate (3-5 equivalents) to the solution.
- **Reflux:** Heat the reaction mixture to reflux and maintain for 6-8 hours. Monitor the reaction by TLC.
- **Crystallization:** Upon completion, cool the reaction mixture in an ice bath. The product, **5-Hydroxynicotinohydrazide**, is expected to precipitate out of the solution.
- **Isolation and Purification:** Collect the solid product by filtration, wash with cold ethanol, and dry under vacuum. The product can be further purified by recrystallization from a suitable solvent like ethanol or a mixture of ethanol and water.

Diagram of the Synthetic Pathway:



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Caption: Proposed two-step synthesis of **5-Hydroxynicotinohydrazide**.

Physicochemical Properties and Characterization

The structural confirmation and purity assessment of the synthesized **5-Hydroxynicotinohydrazide** would be carried out using standard analytical techniques.

Property	Predicted/Expected Value	Analytical Method
Molecular Formula	C ₆ H ₇ N ₃ O ₂	Mass Spectrometry (MS)
Molecular Weight	153.14 g/mol	Mass Spectrometry (MS)
Appearance	White to off-white crystalline solid	Visual Inspection
Melting Point	>200 °C (Expected)	Melting Point Apparatus
Solubility	Soluble in DMSO, sparingly soluble in water and ethanol	Solubility Tests
¹ H NMR	Aromatic and amine proton signals	Nuclear Magnetic Resonance (NMR)
¹³ C NMR	Aromatic and carbonyl carbon signals	Nuclear Magnetic Resonance (NMR)
IR Spectroscopy	N-H, C=O, C=N, and O-H stretching vibrations	Infrared (IR) Spectroscopy

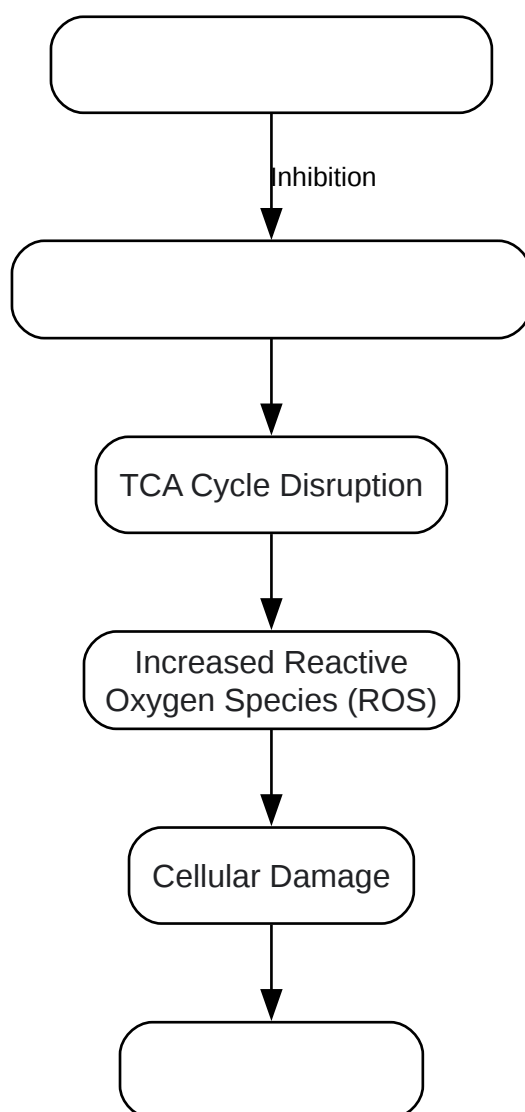
Potential Biological Activities and Mechanisms of Action

While no specific biological studies on **5-Hydroxynicotinohydrazide** have been reported, the broader class of nicotinohydrazide derivatives has shown a range of biological activities.^{[3][4][5]} It is plausible that the 5-hydroxy derivative could share some of these properties.

Antimicrobial and Antifungal Potential

Hydrazide-hydrazone derivatives are known to possess significant antibacterial and antifungal properties.[6] The mechanism of action is often attributed to the inhibition of essential enzymes in microbial metabolic pathways or disruption of cell wall synthesis. For instance, some nicotinamide derivatives have been shown to inhibit succinate dehydrogenase (SDH), a key enzyme in the citric acid cycle and electron transport chain, leading to fungal cell death.[4]

Hypothesized Mechanism of Antifungal Action:



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Caption: Putative mechanism of antifungal action via SDH inhibition.

Enzyme Inhibition

The hydrazide moiety is a known pharmacophore that can interact with various enzymes. Depending on the overall structure of the molecule, **5-Hydroxynicotinohydrazide** could potentially act as an inhibitor of enzymes such as monoamine oxidases (MAOs), which are involved in neurotransmitter metabolism, or other metabolic enzymes.

Future Directions and Research Perspectives

5-Hydroxynicotinohydrazide represents an unexplored molecule with potential for further investigation. Key areas for future research include:

- **Definitive Synthesis and Characterization:** A thorough study to optimize the synthesis, purify the compound to a high degree, and fully characterize it using modern analytical techniques is the essential first step.
- **Biological Screening:** A broad-based biological screening of **5-Hydroxynicotinohydrazide** against a panel of bacterial and fungal strains, as well as various enzyme assays, would be crucial to identify any potential therapeutic applications.
- **Structural Biology:** Should any significant biological activity be identified, co-crystallization of the compound with its target enzyme would provide valuable insights into its mechanism of action at the molecular level.
- **Derivative Synthesis:** The hydroxyl and hydrazide functionalities of **5-Hydroxynicotinohydrazide** provide excellent handles for the synthesis of a library of derivatives, which could lead to the discovery of compounds with enhanced potency and selectivity.

Conclusion

5-Hydroxynicotinohydrazide is a scientifically intriguing yet understudied molecule. Based on the well-established chemistry and biological activity of its parent compounds, nicotinic acid and nicotinohydrazide, it holds promise as a scaffold for the development of novel therapeutic agents. This technical guide provides a foundational framework for its synthesis and suggests potential avenues for the exploration of its biological properties, encouraging further research into this and other novel heterocyclic compounds.

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